

Navigating the Physicochemical Landscape of Piperidylthiambutene: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Piperidylthiambutene

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This technical guide provides an in-depth analysis of the solubility and stability of **Piperidylthiambutene**, a synthetic opioid of the thiambutene class. Aimed at researchers, scientists, and professionals in drug development, this document synthesizes available data to facilitate the handling, formulation, and analysis of this compound in a laboratory setting.

Introduction

Piperidylthiambutene, chemically known as 1-[1-methyl-3,3-bis(2-thienyl)allyl]piperidine, is a synthetic opioid with analgesic properties.^{[1][2]} Its structural distinction from fentanyl and its analogues necessitates a thorough understanding of its physicochemical properties for accurate research and development. This guide focuses on two critical parameters: solubility in common laboratory solvents and stability under various conditions.

Chemical and Physical Data

A foundational understanding of the basic chemical and physical properties of **Piperidylthiambutene** is essential for laboratory work.

Property	Value	Reference
IUPAC Name	1-[1-methyl-3,3-bis(2-thienyl)allyl]piperidine	[1]
Synonyms	Piperidinohton	[1]
CAS Number	64037-51-0	[1]
Molecular Formula	C ₁₇ H ₂₁ NS ₂	[1][3]
Molecular Weight	303.5 g/mol	[1]
Appearance	Tan Solid Material	[1]
Melting Point	188 to 189 °C (370 to 372 °F)	[2]

Solubility Profile

The solubility of a compound is a critical factor in its formulation, delivery, and analytical characterization. The following table summarizes the known solubility of **Piperidylthiambutene** hydrochloride.

Solvent	Concentration	Form	Reference
Dimethylformamide (DMF)	30 mg/ml	Hydrochloride	[4]
Dimethyl sulfoxide (DMSO)	30 mg/ml	Hydrochloride	[4]
Ethanol	30 mg/ml	Hydrochloride	[4]
Phosphate-Buffered Saline (PBS), pH 7.2	10 mg/ml	Hydrochloride	[4]

Experimental Protocol for Solubility Determination (General Method):

A standardized protocol for determining the solubility of a compound like **Piperidylthiambutene** typically involves the following steps:

- **Preparation of Saturated Solution:** An excess amount of the compound is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation or filtration.
- **Quantification:** The concentration of the dissolved compound in the supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.

Caption: General workflow for determining the solubility of **Piperidylthiambutene**.

Stability Profile

The stability of **Piperidylthiambutene** is crucial for its storage, handling, and the interpretation of analytical results.

Storage Conditions:

Piperidylthiambutene hydrochloride is reported to be stable for at least 5 years when stored at -20°C.[4]

Degradation Pathways:

While specific degradation pathways for **Piperidylthiambutene** are not extensively documented in the public domain, synthetic opioids, in general, can be susceptible to degradation through several mechanisms, including:

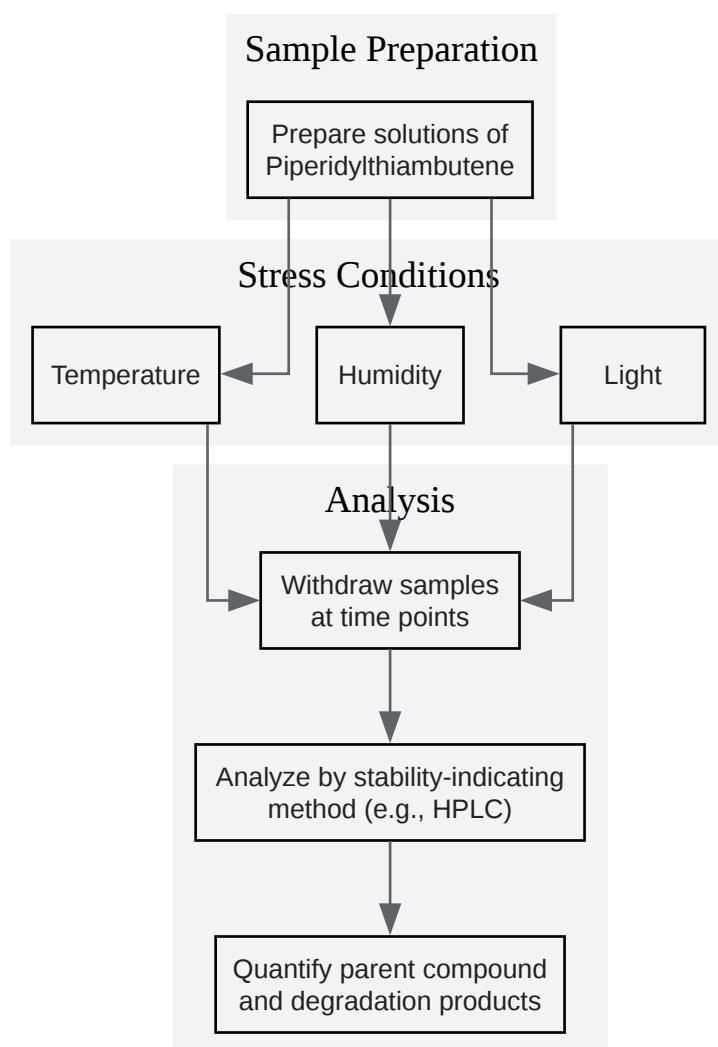
- **Hydrolysis:** The amide or ester linkages present in some opioids can be susceptible to hydrolysis, especially at extreme pH values.[5][6]
- **Oxidation:** The nitrogen atom in the piperidine ring and other functional groups can be prone to oxidation.[5][6]

- Photodegradation: Exposure to light, particularly UV radiation, can induce degradation of organic molecules.

Experimental Protocol for Stability Assessment (General Method):

A typical stability study for a compound like **Piperidylthiambutene** would involve:

- Sample Preparation: Prepare solutions of the compound in the desired solvents and at various pH values.
- Stress Conditions: Expose the samples to a range of conditions, including elevated temperatures, high humidity, and light (e.g., in a photostability chamber).
- Time-Point Analysis: At specified time intervals, withdraw aliquots of the samples.
- Analysis: Analyze the aliquots using a stability-indicating analytical method (e.g., HPLC with a diode-array detector) to quantify the remaining parent compound and detect the formation of any degradation products.



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Caption: Flowchart of a typical stability study for a pharmaceutical compound.

Analytical Considerations

The analysis of **Piperidylthiambutene** often involves chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS):

- Sample Preparation: Typically involves an acid/base extraction.^[1]
- Instrumentation: An Agilent 5975 Series GC/MSD System or similar is often used.^[1]

Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS):

- Sample Preparation: A dilution of an acid/base extract in the mobile phase is a common approach.^[1]
- Instrumentation: A Sciex TripleTOF® 5600+ with a Shimadzu Nexera XR UHPLC system is an example of the instrumentation used.^[1]

Conclusion

This technical guide provides a summary of the currently available information on the solubility and stability of **Piperidylthiambutene**. The provided data on the hydrochloride salt's solubility in DMF, DMSO, ethanol, and PBS offers a starting point for researchers. The long-term stability at -20°C suggests that with proper storage, the compound can be reliably used over extended periods. The generalized experimental protocols and analytical considerations outlined herein offer a framework for laboratories to conduct further, more detailed investigations into the physicochemical properties of this synthetic opioid. As research on **Piperidylthiambutene** continues, a more comprehensive understanding of its behavior in various solvent systems and under different environmental stressors will be essential for its safe and effective use in scientific and developmental applications.

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References

- 1. cfsre.org [cfsre.org]
- 2. Piperidylthiambutene - Wikipedia [en.wikipedia.org]
- 3. GSRS [precision.fda.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. pharmaceutical-journal.com [pharmaceutical-journal.com]
- 6. pharmacy180.com [pharmacy180.com]

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